

# Safety precautions and handling guidelines for Iodomethyl pivalate.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Iodomethyl pivalate*

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An In-depth Technical Guide to the Safe Handling of **Iodomethyl Pivalate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety precautions and handling guidelines for **Iodomethyl pivalate** (CAS No. 53064-79-2), a reagent commonly used in pharmaceutical synthesis and organic chemistry.<sup>[1][2]</sup> Adherence to these guidelines is crucial to ensure the safety of laboratory personnel and the integrity of research.

## Chemical and Physical Properties

**Iodomethyl pivalate**, also known as iodomethyl 2,2-dimethylpropanoate, is a pale yellow liquid.<sup>[1]</sup> It is sensitive to light, air, and heat, necessitating specific storage conditions to prevent degradation.<sup>[1]</sup>

Table 1: Physical and Chemical Properties of **Iodomethyl Pivalate**

Property	Value
Molecular Formula	C6H11IO2 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	242.05 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Melting Point	33-35°C <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Boiling Point	211.5°C <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Density	1.614±0.06 g/cm <sup>3</sup> (Predicted) <a href="#">[4]</a>

## Hazard Identification and GHS Classification

**Iodomethyl pivalate** is classified as a hazardous substance. It is corrosive and can cause severe skin burns and eye damage.[\[1\]](#)[\[6\]](#)[\[7\]](#) It is also suspected of causing genetic defects and may cause respiratory irritation.[\[3\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Table 2: GHS Hazard Classification for **Iodomethyl Pivalate**

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1C / 2	H314: Causes severe skin burns and eye damage / H315: Causes skin irritation <a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage <a href="#">[3]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Germ Cell Mutagenicity	2	H341: Suspected of causing genetic defects <a href="#">[6]</a> <a href="#">[7]</a>
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation <a href="#">[3]</a> <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Flammable Liquids	4	H227: Combustible liquid <a href="#">[6]</a> <a href="#">[7]</a>

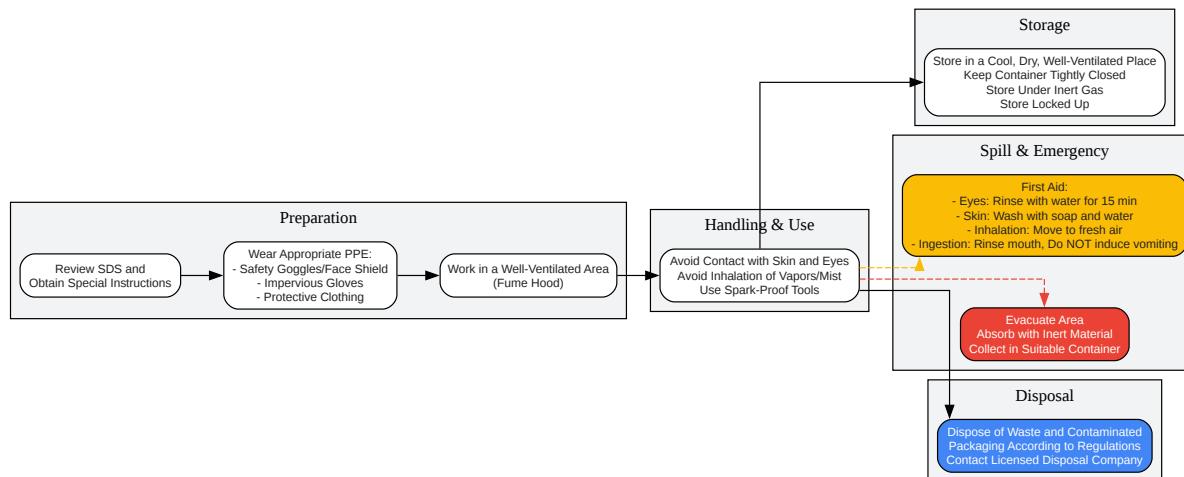
GHS Pictograms:

GHS05: Corrosion

Signal Word: Danger[3][6][9]

## Safe Handling and Experimental Workflow

Proper handling of **Iodomethyl pivalate** is essential to minimize exposure and ensure a safe laboratory environment. The following workflow outlines the key steps for safe handling, from preparation to disposal.



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Caption: Workflow for the safe handling of **Iodomethyl pivalate**.

## Personal Protective Equipment (PPE)

When handling **Iodomethyl pivalate**, it is mandatory to use appropriate personal protective equipment to prevent contact and exposure.[6][9]

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields or a face shield.[9][10]
- Skin Protection: Handle with impervious gloves.[6] Wear protective clothing and boots as needed.[6] Contaminated clothing should be washed before reuse.[6]
- Respiratory Protection: If working outside of a fume hood or if exposure limits are exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[9][10]

## First-Aid Measures

In case of exposure to **Iodomethyl pivalate**, immediate medical attention is required.[6]

Table 3: First-Aid Procedures for **Iodomethyl Pivalate** Exposure

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[6][10]
Skin Contact	Take off immediately all contaminated clothing. Wash off with soap and plenty of water. Consult a physician.[6][10]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and consult a physician.[6][10]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[6][10]

## Storage and Disposal

Proper storage and disposal are critical for maintaining the stability of **Iodomethyl pivalate** and for environmental safety.

- Storage: Store in a cool, dry, and well-ventilated place away from oxidizing agents.[\[1\]](#) Keep the container tightly closed and store under an inert gas.[\[10\]](#) The storage area should be locked up.[\[6\]](#)[\[9\]](#)
- Disposal: Dispose of surplus and non-recyclable solutions through a licensed disposal company.[\[10\]](#) Do not let the product enter drains.[\[10\]](#) Contaminated packaging should be disposed of as unused product.[\[10\]](#)

## Accidental Release Measures

In the event of a spill, immediate action should be taken to contain and clean up the material safely.

- Personal Precautions: Use personal protective equipment.[\[6\]](#)[\[10\]](#) Evacuate personnel to safe areas and ensure adequate ventilation.[\[6\]](#)[\[10\]](#)
- Environmental Precautions: Prevent the product from entering drains.[\[6\]](#)[\[10\]](#)
- Containment and Cleaning: Absorb the spill with an inert absorbent material (e.g., sand, silica gel).[\[6\]](#) Collect the material in suitable, closed containers for disposal.[\[10\]](#)

## Fire-Fighting Measures

**Iodomethyl pivalate** is a combustible liquid.[\[6\]](#)[\[7\]](#)

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[10\]](#)
- Special Hazards: Hazardous decomposition products include carbon oxides, hydrogen iodide, and pivalic acid fumes.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus.[\[10\]](#)

This technical guide is intended to provide essential safety information for handling **Iodomethyl pivalate**. Always refer to the specific Safety Data Sheet (SDS) provided by the supplier for the

most detailed and up-to-date information.

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- To cite this document: BenchChem. [Safety precautions and handling guidelines for Iodomethyl pivalate.]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b139702#safety-precautions-and-handling-guidelines-for-iodomethyl-pivalate>]

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